

# L-Isoleucine- $^{13}\text{C}_6,^{15}\text{N}$ molecular weight and formula

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## Compound of Interest

Compound Name: L-Isoleucine- $^{13}\text{C}_6,^{15}\text{N}$

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## In-Depth Technical Guide: L-Isoleucine- $^{13}\text{C}_6,^{15}\text{N}$

This guide provides the molecular formula and molecular weight for the isotopically labeled amino acid, L-Isoleucine- $^{13}\text{C}_6,^{15}\text{N}$ . This stable isotope-labeled compound is a crucial tool in metabolic research, proteomics, and drug development, serving as a tracer to elucidate biochemical pathways and protein metabolism.

## Core Molecular Data

The fundamental characteristics of both standard L-Isoleucine and its fully labeled counterpart, L-Isoleucine- $^{13}\text{C}_6,^{15}\text{N}$ , are presented below. The substitution of standard Carbon ( $^{12}\text{C}$ ) and Nitrogen ( $^{14}\text{N}$ ) with their heavier stable isotopes, Carbon-13 ( $^{13}\text{C}$ ) and Nitrogen-15 ( $^{15}\text{N}$ ), results in a significant and measurable mass shift.

| Property           | Standard L-Isoleucine                          | L-Isoleucine- $^{13}\text{C}_6,^{15}\text{N}$             |
|--------------------|--|---|
| Molecular Formula  | $\text{C}_6\text{H}_{13}\text{NO}_2$ [1][2][3] | $[^{13}\text{C}]_6\text{H}_{13}[^{15}\text{N}]\text{O}_2$ |
| Average Molar Mass | 131.17 g/mol [1][3]                            | 138.11 g/mol (Calculated)                                 |
| Monoisotopic Mass  | 131.094628657 Da [1]                           | 138.111794 Da (Calculated)                                |

## Calculation of Molecular Weight for L-Isoleucine- $^{13}\text{C}_6,^{15}\text{N}$

The precise monoisotopic mass of the labeled isoleucine is calculated by summing the masses of its constituent isotopes.

- Standard L-Isoleucine Formula:  $C_6H_{13}NO_2$ [\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Isotopically Labeled Formula: All six carbon atoms are replaced by Carbon-13, and the single nitrogen atom is replaced by Nitrogen-15.

Isotopic Masses:

- Carbon-13 ( $^{13}C$ ): 13.003355 Da[\[5\]](#)[\[6\]](#)
- Nitrogen-15 ( $^{15}N$ ): 15.000109 Da[\[7\]](#)[\[8\]](#)
- Hydrogen ( $^1H$ ): 1.007825 Da (Standard Abundance)
- Oxygen ( $^{16}O$ ): 15.994915 Da (Standard Abundance)

Calculation:

- Mass of 6 x  $^{13}C$  atoms =  $6 * 13.003355 \text{ Da} = 78.02013 \text{ Da}$
- Mass of 13 x  $^1H$  atoms =  $13 * 1.007825 \text{ Da} = 13.101725 \text{ Da}$
- Mass of 1 x  $^{15}N$  atom =  $1 * 15.000109 \text{ Da} = 15.000109 \text{ Da}$
- Mass of 2 x  $^{16}O$  atoms =  $2 * 15.994915 \text{ Da} = 31.98983 \text{ Da}$
- Total Monoisotopic Mass = 138.111794 Da

Note on Experimental Protocols and Visualizations: This document addresses the core request for the molecular weight and formula of L-Isoleucine- $^{13}C_6,^{15}N$ . As this topic pertains to fundamental chemical properties, detailed experimental protocols for its use (e.g., in mass spectrometry or NMR) and signaling pathway diagrams are beyond the scope of this specific technical data sheet. Such information would be highly dependent on the specific research application.

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## References

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